

molecular structure of 4,5-Dibromothiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 4,5-Dibromothiophene-2-carbaldehyde

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An In-Depth Technical Guide to the Molecular Structure and Utility of **4,5-Dibromothiophene-2-carbaldehyde**

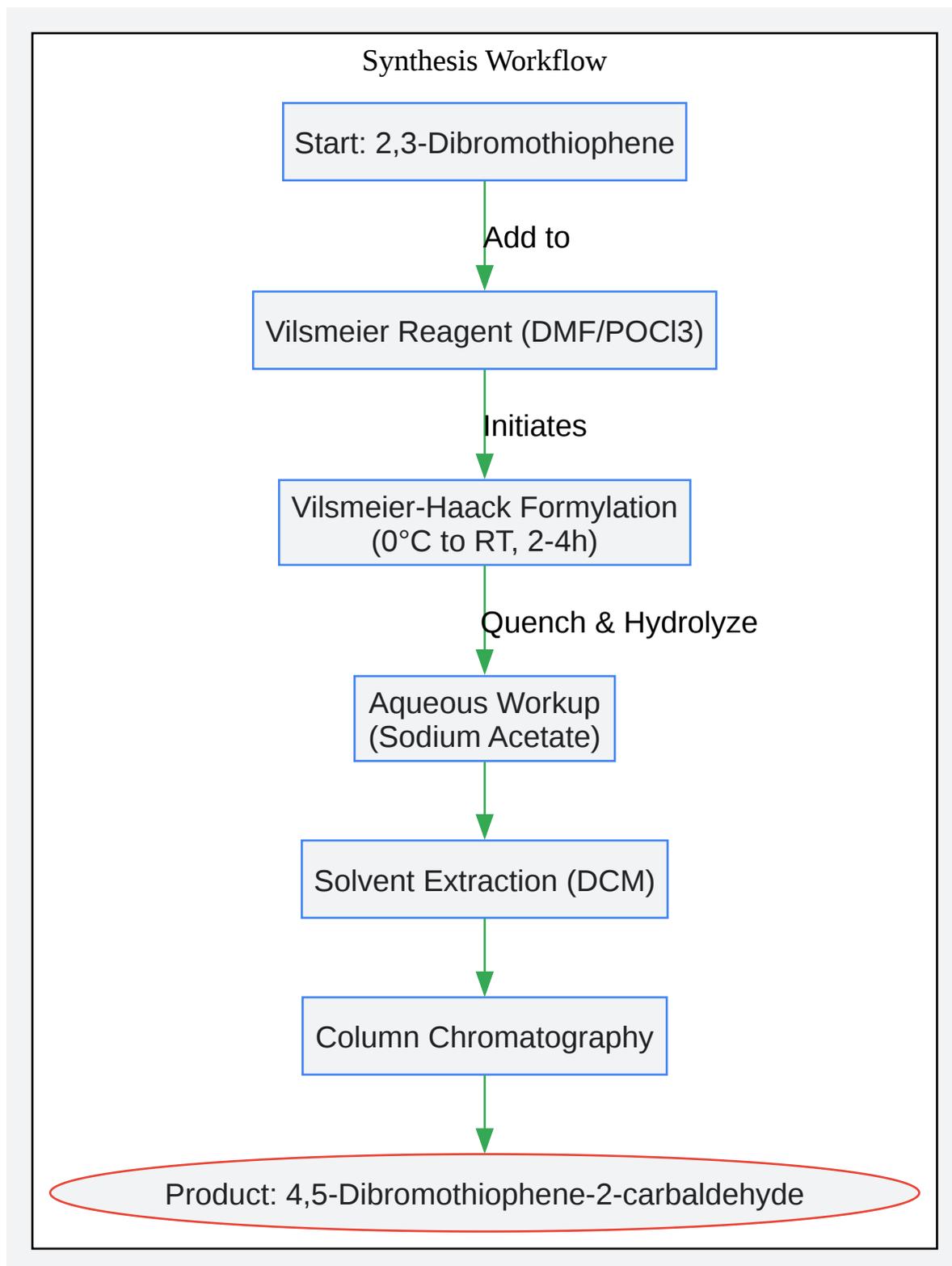
Introduction: A Versatile Heterocyclic Building Block

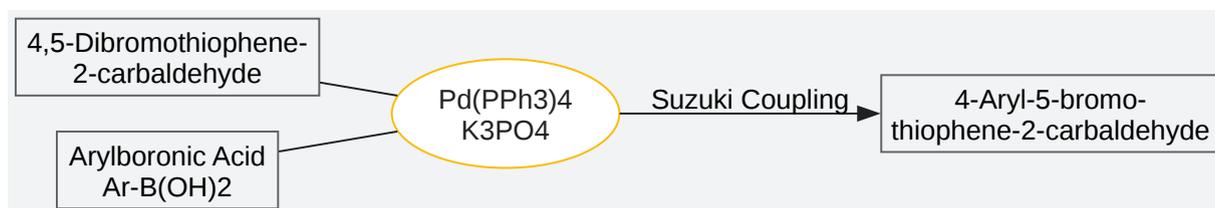
4,5-Dibromothiophene-2-carbaldehyde is a highly functionalized organosulfur compound of significant interest to researchers in medicinal chemistry, materials science, and organic synthesis. Its structure, featuring a thiophene ring substituted with two bromine atoms and a reactive aldehyde group, provides a versatile platform for constructing complex molecular architectures. The bromine atoms at the 4- and 5-positions serve as strategic handles for cross-coupling reactions, enabling the introduction of diverse substituents, while the aldehyde group at the 2-position offers a gateway for a wide array of classical carbonyl chemistries. This guide provides a detailed exploration of its molecular structure, synthesis, spectroscopic characterization, and its applications as a pivotal intermediate.

Molecular Structure and Physicochemical Properties

The core of the molecule is a five-membered aromatic thiophene ring. The key functional groups are strategically positioned: an electrophilic aldehyde group at the C2 position and two bromine atoms at the C4 and C5 positions. This substitution pattern dictates the molecule's reactivity and electronic properties.

Below is a diagram illustrating the molecular structure of **4,5-Dibromothiophene-2-carbaldehyde**.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com